

Application Notes and Protocols for Sodium Naphthionate in Textile and Leather Dyeing

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Compound of Interest

Compound Name: Sodium naphthionate

Cat. No.: B093542

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Introduction

Sodium 1-aminonaphthalene-4-sulfonate, commonly known as **sodium naphthionate**, is a crucial intermediate in the synthesis of a wide range of azo dyes. These dyes are extensively utilized in the textile and leather industries for their vibrant colors and good fastness properties. This document provides detailed application notes and experimental protocols for the use of **sodium naphthionate**-derived dyes, with a specific focus on C.I. Acid Red 88, in the dyeing of textiles and leather.

Application in Textile Dyeing

Azo dyes synthesized from **sodium naphthionate** are widely used for dyeing natural and synthetic fibers. The process typically involves the in situ formation of the dye on the fiber or the application of a pre-synthesized dye. The naphthol dyeing process is a common method where the textile is first impregnated with a naphthol component and then treated with a diazonium salt solution derived from an aromatic amine, such as **sodium naphthionate**, to form an insoluble azo dye within the fibers.

Experimental Protocol: Dyeing of Cotton Fabric with a Sodium Naphthionate-Derived Azo Dye

This protocol outlines the general procedure for dyeing cotton fabric using a two-step naphthol dyeing process.

Materials:

- Scoured and bleached cotton fabric
- Naphthol AS
- Sodium hydroxide (NaOH)
- **Sodium naphthionate**
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Salt (Sodium chloride - NaCl)
- Acetic acid
- Soap solution

Step 1: Naphtholation (Impregnation)

- Prepare the Naphthol AS solution by pasting the required amount of Naphthol AS with a small amount of Turkey red oil and caustic soda solution.
- Dilute the paste with cold water to the required volume.
- Immerse the cotton fabric in the Naphthol AS solution at room temperature for 30 minutes with occasional stirring to ensure even impregnation.
- Remove the fabric and squeeze out the excess liquor uniformly.

Step 2: Diazotization of **Sodium Naphthionate**

- Dissolve the required amount of **sodium naphthionate** in water.
- Cool the solution to $0-5^\circ\text{C}$ in an ice bath.
- Add a cold solution of sodium nitrite with constant stirring.

- Slowly add pre-cooled hydrochloric acid to the mixture while maintaining the temperature between 0-5°C. Stir for 20-30 minutes until a clear solution of the diazonium salt is formed.

Step 3: Development (Coupling)

- Immerse the naphthol-impregnated cotton fabric in the cold diazonium salt solution.
- Work the fabric in this developing bath for 20-30 minutes to allow for the coupling reaction to form the azo dye within the cotton fibers.
- The pH of the developing bath should be maintained in the acidic range (around pH 4-5).

Step 4: After-treatment

- Rinse the dyed fabric thoroughly in cold water to remove any unfixed dye.
- Treat the fabric with a dilute solution of acetic acid to neutralize any remaining alkali.
- Soap the fabric at the boil in a 0.1% soap solution for 15-20 minutes to improve fastness properties and remove surface dye particles.
- Rinse the fabric thoroughly and dry.

Application in Leather Dyeing

Acid dyes derived from **sodium naphthionate**, such as C.I. Acid Red 88, are commonly used for dyeing leather, particularly chrome-tanned leather.^[1] These dyes form ionic bonds with the amino groups in the collagen fibers of the leather, resulting in good color yield and fastness. The dyeing process parameters such as pH, temperature, and dyeing auxiliaries play a crucial role in achieving the desired shade and levelness.^[2]

Experimental Protocol: Dyeing of Chrome-Tanned Leather with C.I. Acid Red 88

This protocol describes a typical drum dyeing process for chrome-tanned leather using C.I. Acid Red 88.^[3]

Materials:

- Chrome-tanned leather (wet-blue)
- C.I. Acid Red 88
- Formic acid
- Ammonia solution
- Levelling agent
- Fatliquor

Procedure:

- Washing and Neutralization: Wash the wet-blue leather in a drum with water at 35°C. Neutralize the leather to a pH of 5.0-5.5 with a suitable neutralizing agent.
- Dyeing:
 - Drain the neutralization bath and add fresh water at 50-60°C.
 - Add the required amount of C.I. Acid Red 88 (dissolved in hot water) to the drum. The amount of dye typically ranges from 1-5% based on the shaved weight of the leather.
 - Add a levelling agent to ensure even dye penetration.
 - Run the drum for 45-60 minutes.
 - Gradually add formic acid (diluted 1:10 with water) in two to three installments to lower the pH to 3.5-4.0 for fixation of the dye. Run the drum for another 30 minutes after the final acid addition.
- Fatliquoring: Add the required fatliquor to the same bath and run the drum for 60 minutes to soften the leather.
- Fixation and Washing: Fix the dye and fatliquor by adding more formic acid to lower the pH to around 3.2. Run for 30 minutes. Drain the bath and wash the leather thoroughly with water.

- **Drying and Finishing:** The dyed leather is then processed for drying and subsequent finishing operations.

Quantitative Data

The following tables summarize typical experimental parameters and expected fastness properties for textiles and leather dyed with **sodium naphthionate**-derived azo dyes. The data is indicative and can vary based on the specific dye, substrate, and processing conditions.

Table 1: Typical Dyeing Parameters for Cotton with Naphthol Dyes

Parameter	Value
Naphthol AS Concentration	5-10 g/L
Sodium Hydroxide	5-10 mL/L (of 32°Tw)
Sodium Naphthionate	2-5% (on weight of fabric)
Sodium Nitrite	1-2% (on weight of fabric)
Hydrochloric Acid	3-6% (on weight of fabric)
Dyeing Temperature	25-30°C (Naphtholation), 0-5°C (Diazotization & Development)
Dyeing Time	30 min (Naphtholation), 30 min (Development)
Liquor Ratio	1:20

Table 2: Typical Colorfastness Properties of Cotton Dyed with Naphthol Dyes

Fastness Property	Test Method	Rating (1-5 Scale)
Light Fastness	ISO 105-B02	4-5
Washing Fastness (Color Change)	ISO 105-C06	4
Washing Fastness (Staining)	ISO 105-C06	3-4
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	2-3
Perspiration Fastness (Acidic)	AATCC 15	4
Perspiration Fastness (Alkaline)	AATCC 15	3-4

Table 3: Typical Dyeing Parameters for Leather with C.I. Acid Red 88

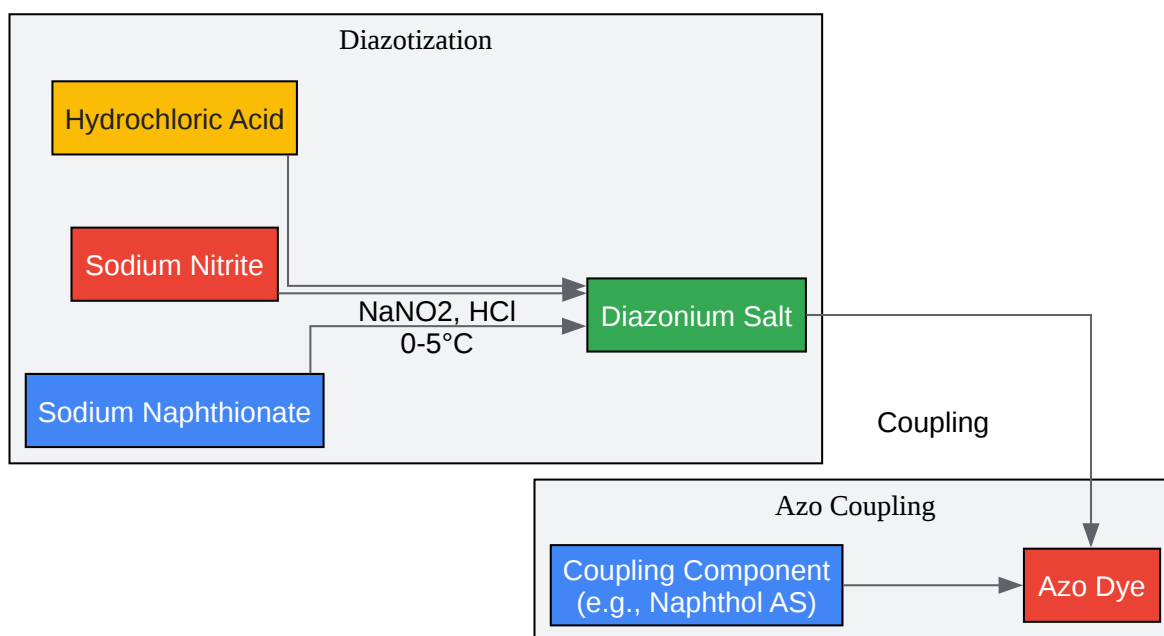
Parameter	Value
Dye Percentage (owf)	1-5%
Dyeing Temperature	50-60°C
Initial pH	5.0-5.5
Final pH (Fixation)	3.5-4.0
Dyeing Time	60-90 minutes
Liquor Ratio	1:10

Table 4: Typical Colorfastness Properties of Leather Dyed with Acid Azo Dyes

Fastness Property	Test Method	Rating (1-5 Scale)
Light Fastness	ISO 105-B02	4-5
Wash Fastness	ISO 15702	4
Rubbing Fastness (Dry)	ISO 11640	4-5
Rubbing Fastness (Wet)	ISO 11640	3-4
Perspiration Fastness	ISO 11641	4

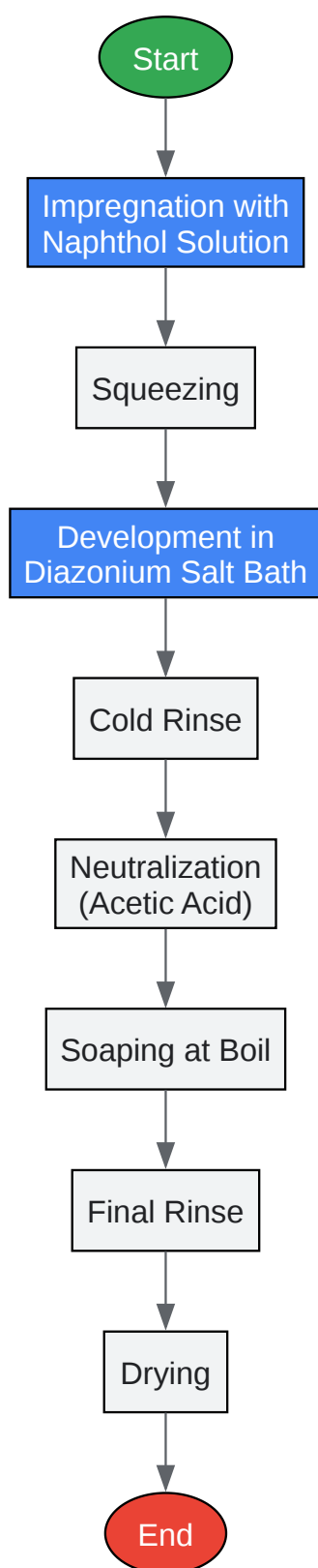
Mandatory Visualizations

The following diagrams illustrate the key chemical reaction and experimental workflows involved in the use of **sodium naphthionate** for dyeing.



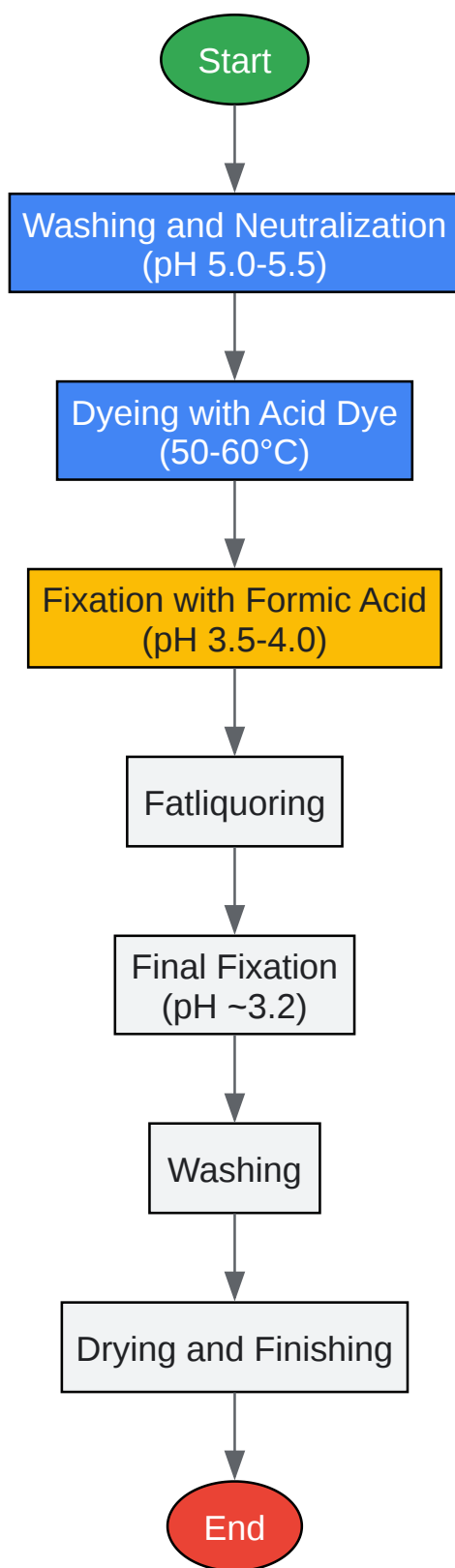
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Figure 1: Synthesis of an Azo Dye from **Sodium Naphthionate**.



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Figure 2: Workflow for Naphthol Dyeing of Textiles.



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Figure 3: Workflow for Acid Dyeing of Leather.

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